

safe handling and storage procedures for 3,5-Dimethylaniline

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Compound of Interest

Compound Name: 3,5-Dimethylaniline

Cat. No.: B087155

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Technical Support Center: 3,5-Dimethylaniline

This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on the safe handling and storage of **3,5-Dimethylaniline**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3,5-Dimethylaniline**?

A1: **3,5-Dimethylaniline** is a toxic substance that can be harmful if swallowed, inhaled, or absorbed through the skin.^{[1][2]} It is classified as an acute oral, dermal, and inhalation toxicant (Category 3).^[1] Prolonged or repeated exposure may cause damage to organs.^[1] It is also suspected of causing cancer and is toxic to aquatic life with long-lasting effects.^{[3][4]} Heavy exposure can lead to methemoglobinemia, which reduces the blood's ability to carry oxygen.^[5]

Q2: What personal protective equipment (PPE) is required when handling **3,5-Dimethylaniline**?

A2: When handling **3,5-Dimethylaniline**, it is essential to wear appropriate personal protective equipment. This includes chemical-resistant gloves, safety goggles or a face shield, and protective clothing to prevent skin contact.^[2] In situations with a potential for vapor exposure, a respirator with an organic vapor cartridge should be used.^[2] Always work in a well-ventilated area, preferably under a chemical fume hood.^{[3][6]}

Q3: How should I properly store **3,5-Dimethylaniline**?

A3: Store **3,5-Dimethylaniline** in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.[2][7] Containers should be kept tightly closed to prevent contamination and evaporation.[2][7] It is recommended to store it separately from incompatible materials such as strong oxidants, acids, acid anhydrides, acid chlorides, and halogens.[6][8] The storage area should not have drain or sewer access.[6]

Q4: What should I do in case of a spill?

A4: For a small spill, absorb the liquid with an inert material like sand, vermiculite, or earth, and place it in a suitable, closed container for disposal.[6][9] For a large spill, evacuate the area and ensure adequate ventilation.[1] Remove all sources of ignition and use non-sparking tools for cleanup.[6][9] Prevent the spill from entering drains or waterways.[3][6]

Q5: What are the signs of exposure to **3,5-Dimethylaniline**?

A5: Signs of exposure can include skin, eye, and respiratory system irritation.[7] More severe exposure can lead to headache, drowsiness, cyanosis (bluish discoloration of the skin), confusion, and convulsions.[5]

Quantitative Data

Property	Value	Source
Appearance	Colorless to pale yellow or dark brown oily liquid. [5] [7] [10]	[5] [7] [10]
Molecular Formula	C8H11N	[7]
Molecular Weight	121.18 g/mol	[10]
Boiling Point	193-195 °C	[7]
Melting Point	2.5 °C	[10]
Flash Point	93 °C	[5]
Specific Gravity	0.956 (Water = 1)	[10]
Vapor Density	4.17 (Air = 1)	[10]
Water Solubility	<0.1 g/100 mL at 19 °C	[7]

Experimental Protocols

Spill Cleanup Protocol

Objective: To safely clean and decontaminate a spill of **3,5-Dimethylaniline**.

Materials:

- Personal Protective Equipment (PPE): Chemical-resistant gloves, safety goggles, face shield, lab coat, and a respirator with an organic vapor cartridge.
- Inert absorbent material (e.g., sand, vermiculite, dry sand, or earth).
- Non-sparking tools (e.g., plastic scoop or shovel).
- Sealable waste disposal container, properly labeled.
- Soap and water.

Procedure:

- Evacuate and Ventilate: Immediately evacuate all non-essential personnel from the spill area. Ensure the area is well-ventilated. If the spill is large, work upwind.
- Don PPE: Put on all required personal protective equipment.
- Contain the Spill: For larger spills, create a dike around the spill using an inert absorbent material to prevent it from spreading.
- Absorb the Spill: Carefully cover the spill with an inert absorbent material.[\[6\]](#)[\[9\]](#)
- Collect the Waste: Using non-sparking tools, carefully scoop the absorbed material into a labeled, sealable waste container.[\[6\]](#)[\[9\]](#)
- Decontaminate the Area: Wash the spill area thoroughly with soap and water.
- Dispose of Waste: Dispose of the waste container and any contaminated PPE according to local, state, and federal regulations.
- Personal Decontamination: Remove and wash contaminated clothing before reuse.[\[1\]](#) Wash hands and any exposed skin thoroughly with soap and water.

Emergency First Aid Protocol

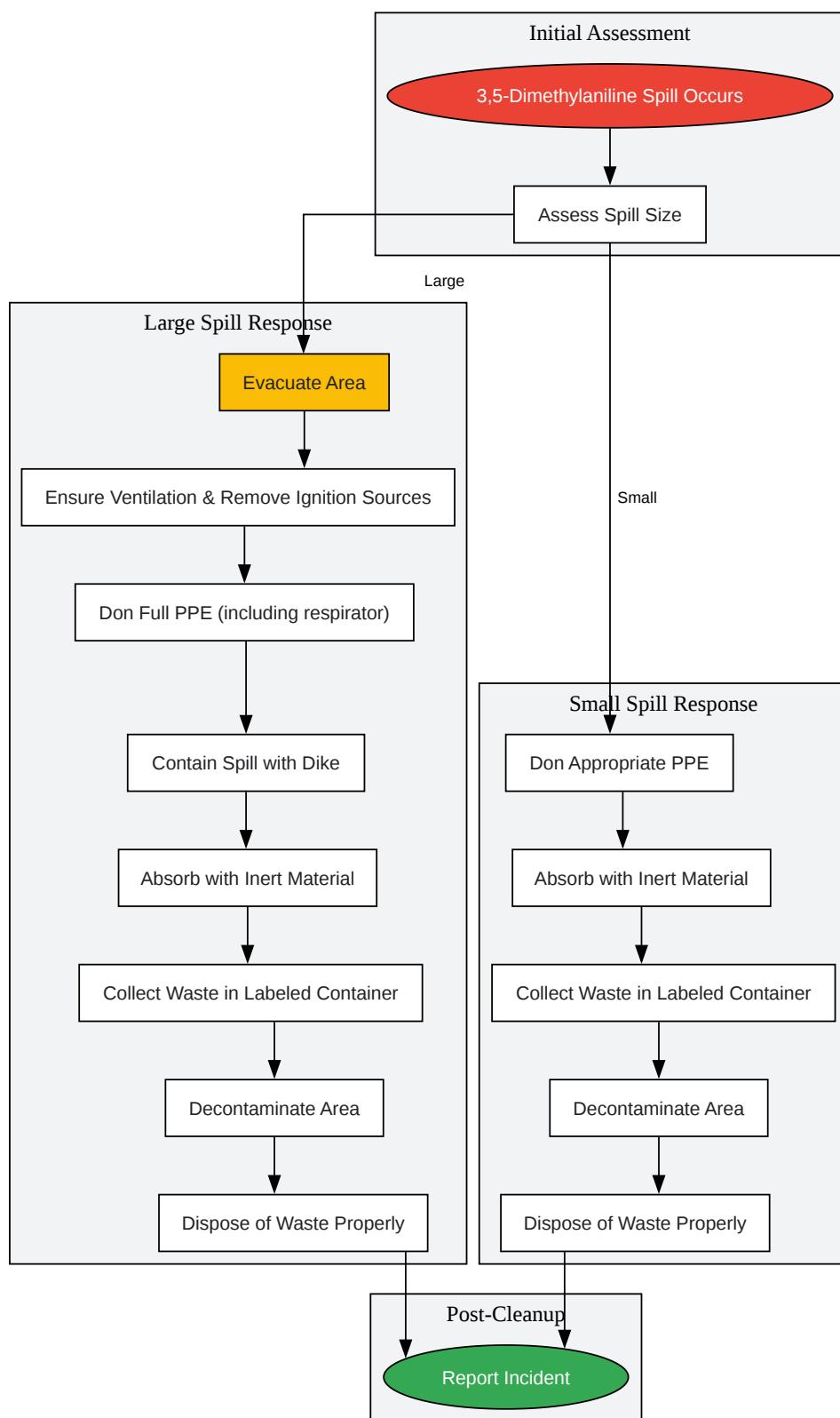
Objective: To provide immediate first aid for exposure to **3,5-Dimethylaniline**.

Procedure:

- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[\[3\]](#)[\[7\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[1\]](#) Wash the affected skin with plenty of soap and water.[\[6\]](#) Seek medical attention if irritation persists.[\[6\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[6\]](#)[\[8\]](#)

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[1][6] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][6]

Visualizations

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Caption: Decision workflow for responding to a **3,5-Dimethylaniline** spill.

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